

Technical Support Center: Scale-Up Synthesis of 3-Chloro-2-nitrobenzenethiol

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Compound of Interest

Compound Name: 3-Chloro-2-nitrobenzenethiol

CAS No.: 351216-87-0

Cat. No.: B1629519

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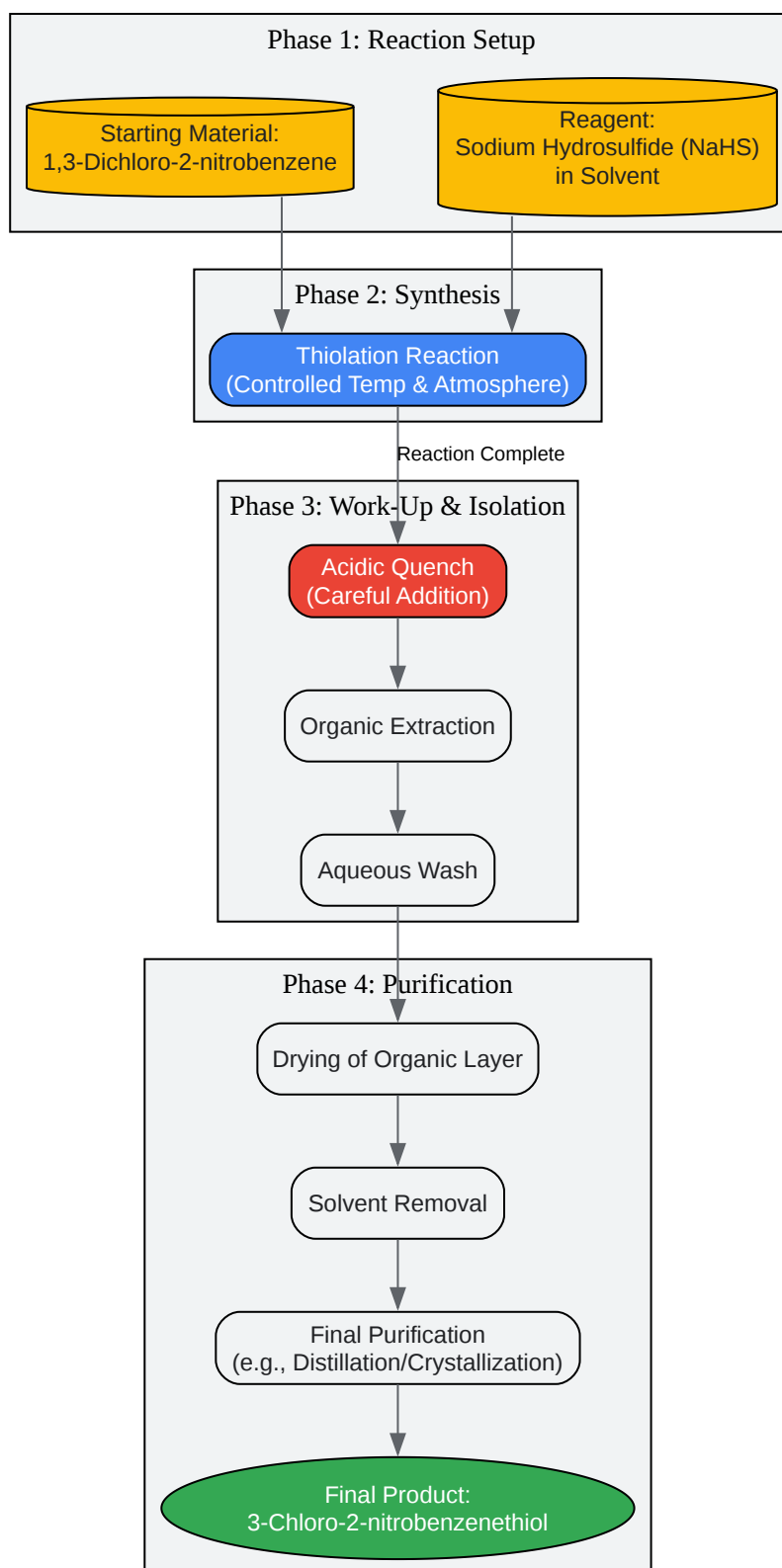
Welcome to the technical support center for the synthesis of **3-Chloro-2-nitrobenzenethiol**. This guide is designed for researchers, scientists, and drug development professionals engaged in the scale-up of this important chemical intermediate. We will address common challenges, provide troubleshooting solutions, and answer frequently asked questions to ensure a safe, efficient, and successful synthesis campaign.

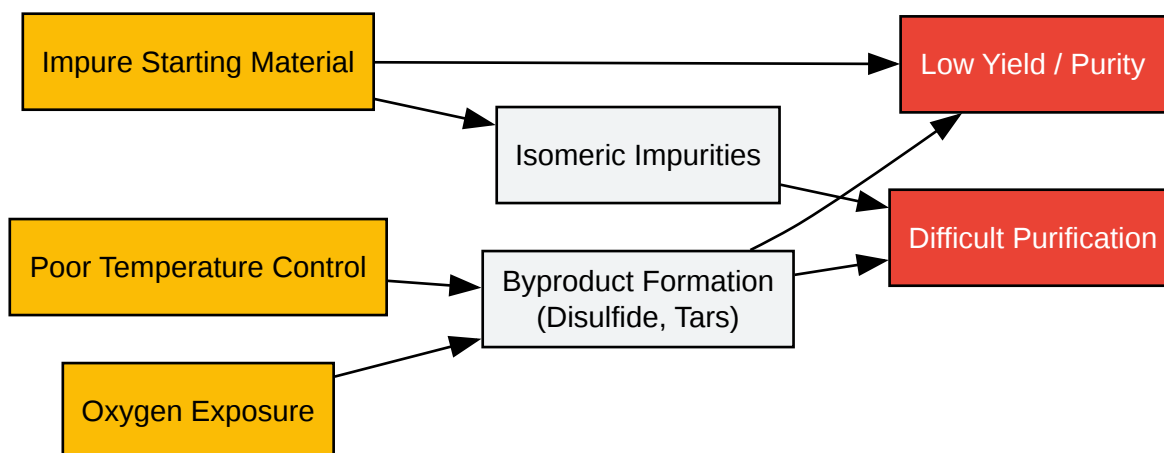
Introduction: The Synthetic Challenge

3-Chloro-2-nitrobenzenethiol is a key building block in medicinal chemistry and material science. Its synthesis typically involves the nucleophilic aromatic substitution (SNAr) reaction of 1,3-dichloro-2-nitrobenzene with a sulfur nucleophile, most commonly sodium hydrosulfide (NaHS). While straightforward on a lab scale, scaling up this process introduces significant challenges related to reaction control, byproduct formation, purification, and, most critically, safety. This guide provides field-proven insights to navigate these complexities.

Core Synthesis Workflow

The overall process involves the conversion of the starting material, 1,3-dichloro-2-nitrobenzene, to the desired thiol product through a controlled reaction, followed by work-up and purification.





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